

Ac-YVAD-AMC: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ac-YVAD-AMC

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorogenic caspase-1 substrate, **Ac-YVAD-AMC** (Acetyl-L-tyrosyl-L-valyl-L-alanyl-N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-L-aspartamide). This document details the product's technical specifications, its critical role in the caspase-1 signaling pathway, and standardized protocols for its use in experimental settings.

Core Product Information

Ac-YVAD-AMC is a highly specific and sensitive substrate for caspase-1, an enzyme pivotal in the inflammatory response and pyroptotic cell death. The substrate consists of the peptide sequence Tyr-Val-Ala-Asp (YVAD), which is recognized and cleaved by active caspase-1. This sequence is based on the cleavage site in the precursor of interleukin-1 β (pro-IL-1 β). The peptide is conjugated to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC). In its uncleaved state, the fluorescence of AMC is quenched. Upon cleavage by caspase-1, the free AMC molecule is released and emits a bright, detectable fluorescence, providing a direct measure of enzyme activity.

Technical Specifications

The following tables summarize the key quantitative and qualitative data for **Ac-YVAD-AMC**.

Property	Value	Citations
Sequence	Ac-Tyr-Val-Ala-Asp-AMC (Ac-YVAD-AMC)	[1][2]
Molecular Formula	C ₃₃ H ₃₉ N ₅ O ₁₀	[1][2]
Molecular Weight	665.7 g/mol	[1][2]
CAS Number	149231-65-2	[2]
Excitation Wavelength	340-360 nm	
Emission Wavelength	440-460 nm	
Purity	>95% to ≥98% (as determined by HPLC)	[1]
Appearance	White to off-white lyophilized powder	[1]

Handling & Storage	Recommendations	Citations
Solubility	Soluble in DMSO.	
Storage Conditions	Store at -20°C. Protect from light and keep dry.	[1][2]
Stock Solution Storage	In DMSO at -20°C, the solution is stable for over a month if anhydrous.	

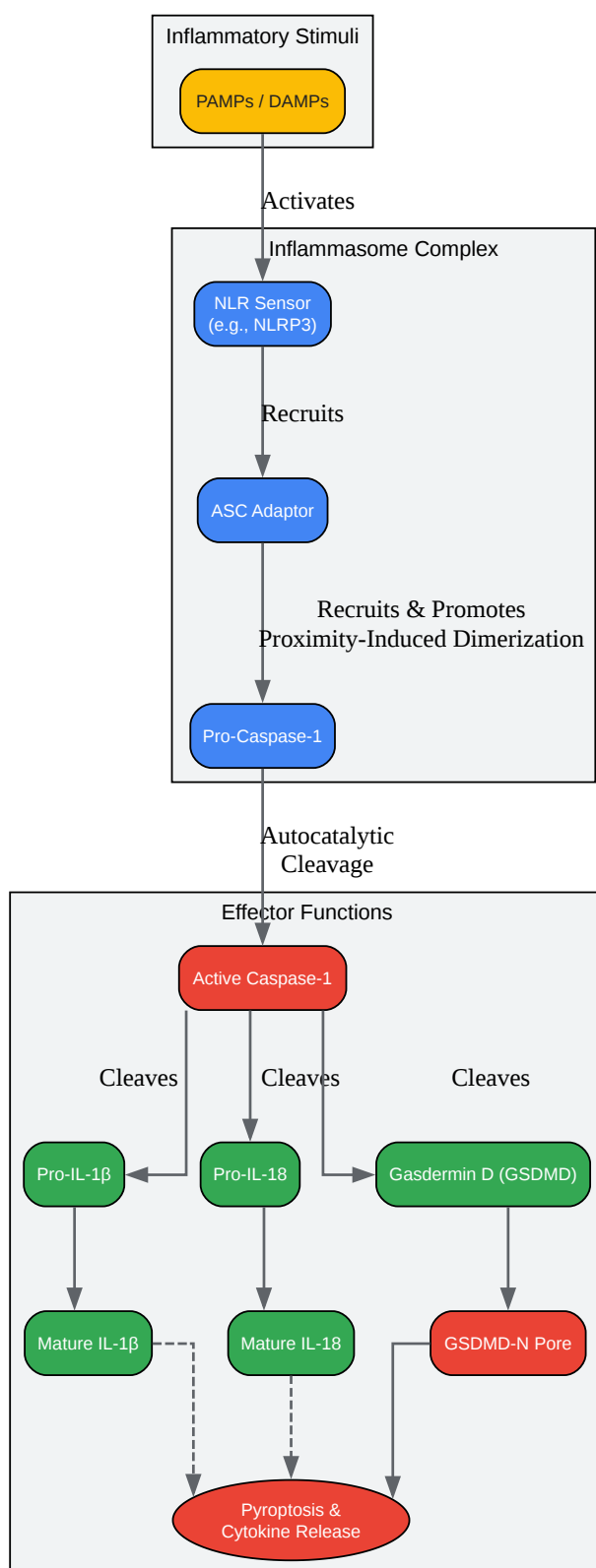
Mechanism of Action and Signaling Pathway

Ac-YVAD-AMC serves as an artificial substrate for caspase-1, a key protease in the innate immune system. Caspase-1 is typically activated within a multi-protein complex called the inflammasome.[3] This activation is a critical step in the cellular response to pathogenic invasion and sterile inflammatory triggers.[4]

Upon activation, caspase-1 cleaves several downstream targets, most notably pro-inflammatory cytokines and Gasdermin D. The cleavage of pro-IL-1 β and pro-IL-18 leads to

their maturation and secretion, amplifying the inflammatory cascade.[3][5] Simultaneously, the cleavage of Gasdermin D by caspase-1 generates a pore-forming fragment that inserts into the cell membrane, leading to a lytic, pro-inflammatory form of cell death known as pyroptosis.[5]

The following diagram illustrates the canonical caspase-1 activation pathway.



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Caption: Canonical Caspase-1 Activation and Effector Pathway.

Experimental Protocols

The following is a generalized protocol for a fluorometric caspase-1 activity assay using **Ac-YVAD-AMC** or a similar substrate like Ac-YVAD-AFC.[6] Optimization may be required depending on the specific experimental conditions, cell type, and equipment.

Reagent Preparation

- Lysis Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, and 10% glycerol. Store at 4°C.
- Reaction Buffer (2X): 40 mM HEPES (pH 7.4), 200 mM NaCl, 20% glycerol, and 20 mM DTT. Prepare fresh by adding DTT from a 1 M stock just before use.
- Substrate Stock Solution: Prepare a 10 mM stock solution of **Ac-YVAD-AMC** in sterile, anhydrous DMSO. Aliquot and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
- Positive Control: Recombinant active caspase-1.

Cell Lysate Preparation

- Induce apoptosis or pyroptosis in your cell culture model using the desired stimulus. Include a non-induced control group.
- Harvest cells by centrifugation at 500 x g for 5 minutes.
- Wash the cell pellet once with ice-cold PBS.
- Resuspend the cell pellet in ice-cold Lysis Buffer. A general guideline is to use 25-50 µL of Lysis Buffer per $1-2 \times 10^6$ cells.[6]
- Incubate the lysate on ice for 10-15 minutes.
- Centrifuge at 10,000 x g for 10 minutes at 4°C to pellet cellular debris.
- Transfer the supernatant (cytosolic extract) to a pre-chilled tube. This is your cell lysate.

- Determine the protein concentration of the lysate using a compatible method (e.g., BCA assay). Normalize all samples to the same protein concentration using Lysis Buffer.

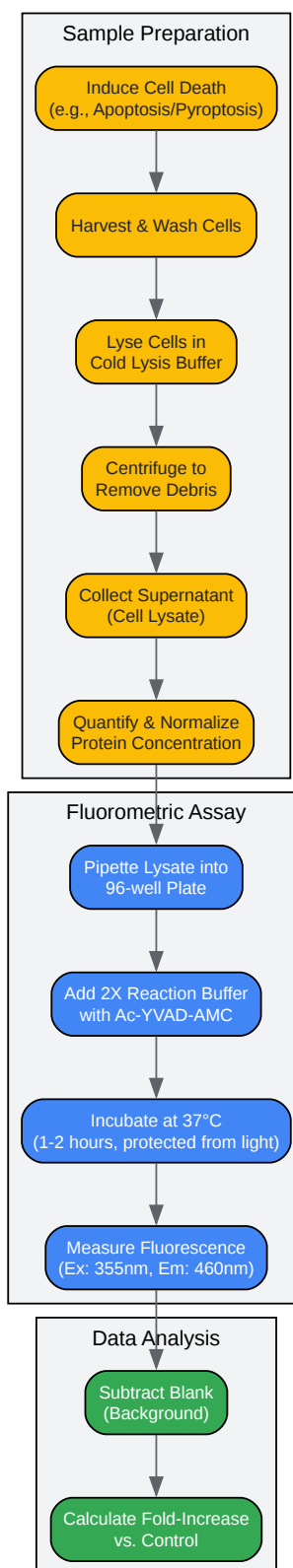
Caspase-1 Activity Assay

- In a 96-well black, flat-bottom microplate, add 50 μ L of cell lysate (typically 100-200 μ g of total protein) to each well.^[6]
- Include the following controls:
 - Blank: 50 μ L of Lysis Buffer without cell lysate.
 - Negative Control: Lysate from non-induced cells.
 - Positive Control: Active recombinant caspase-1.
- Prepare the working substrate solution by diluting the 10 mM **Ac-YVAD-AMC** stock to a final concentration of 50-100 μ M in 2X Reaction Buffer.
- Add 50 μ L of the 2X Reaction Buffer (containing the substrate) to each well, bringing the total volume to 100 μ L. The final substrate concentration will be 25-50 μ M.
- Incubate the plate at 37°C for 1-2 hours, protected from light. Incubation time may need optimization.
- Measure the fluorescence using a microplate fluorometer with an excitation wavelength of 355 nm and an emission wavelength of 460 nm.

Data Analysis

- Subtract the fluorescence reading of the blank control from all other readings.
- Express the results as relative fluorescence units (RFU) or calculate the fold-increase in caspase-1 activity by comparing the fluorescence of the induced samples to the non-induced control.

The following diagram outlines the general workflow for the caspase-1 activity assay.



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Caption: General Workflow for a Fluorometric Caspase-1 Assay.

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